

Application Note: Preparation of (R)-2-Bromo Phenylephrine Reference Standard Stock Solution

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Compound of Interest

Compound Name:	(R)-2-Bromo Phenylephrine Hydrochloride
CAS No.:	1391054-09-3
Cat. No.:	B589691

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Introduction & Scientific Rationale

In the synthesis and stability testing of Phenylephrine Hydrochloride, halogenated impurities such as (R)-2-Bromo Phenylephrine can arise from brominated precursors (e.g.,

-bromo ketones used in Friedel-Crafts acylation) or degradation pathways. Due to the electronegativity and steric bulk of the bromine atom at the ortho position (relative to the alkyl chain and hydroxyl group), this impurity may exhibit distinct chromatographic behavior and toxicological potential compared to the parent drug.

Accurate quantification requires a Reference Standard Stock Solution prepared with metrological rigor. This protocol synthesizes best practices from USP <1058> (Analytical Instrument Qualification) and USP <621> (Chromatography) to ensure the integrity of your analytical data.

Key Technical Considerations

- **Salt Form Correction:** The reference standard is typically supplied as the Hydrochloride (HCl) salt.[1] Quantitative analysis must account for the salt-to-free-base mass balance if the method specifies reporting as the free base.

- **Photosensitivity:** Phenylephrine and its halogenated analogs are susceptible to photo-oxidative degradation. All solutions must be prepared in amber glassware.
- **Solvent Compatibility:** While Phenylephrine is freely soluble in water, organic impurity standards are best preserved in Methanol (MeOH) or a Water:Methanol (50:50) mixture to prevent hydrolysis and microbial growth during long-term storage.

Material Specifications & Safety

Reagents & Standards

Component	Grade	Specification	CAS / Source
(R)-2-Bromo Phenylephrine HCl	Primary/Secondary Std	Purity > 98.0%	CAS: 1391054-09-3 (Free Base equiv) or Vendor Specific
Methanol (MeOH)	LC-MS Grade	Low UV Cutoff	--
Water	Milli-Q / HPLC Grade	Resistivity 18.2 MΩ·cm	--
Diluent	Mobile Phase / MeOH	Matches Method	--

Safety & Handling (PPE)

- **Hazard Class:** Potent compound; potential irritant/sensitizer.
- **Controls:** Handle inside a certified Fume Hood or Powder Containment Enclosure.
- **PPE:** Nitrile gloves (double-gloved recommended), safety goggles, lab coat.

Experimental Protocol: Stock Solution Preparation

Target Concentration:

(Free Base Equivalent) Total Volume:

Calculation of Weighing Mass

To prepare a stock solution based on the free base concentration, the salt conversion factor (

) must be applied.

- MW (Phenylephrine HCl): 203.67 g/mol [2]
- MW (2-Bromo Phenylephrine HCl): ~282.56 g/mol (Estimate based on Br substitution)
- Note: Always verify the specific MW and Purity (P) from the Certificate of Analysis (CoA) of your specific lot.

Required Mass (

):

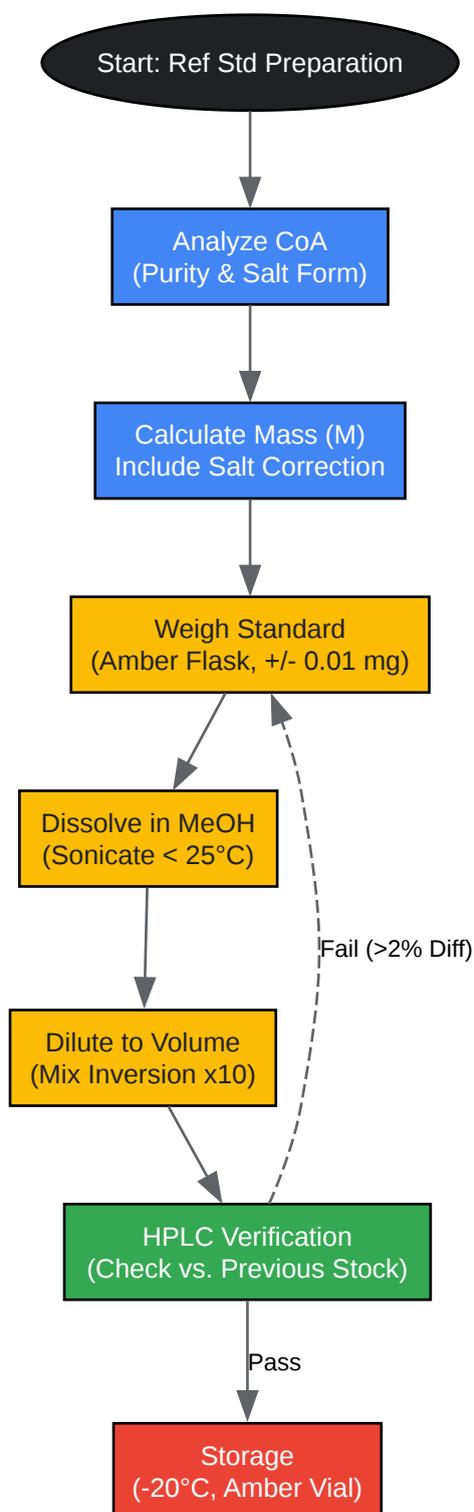
Step-by-Step Procedure

- Environmental equilibration: Allow the reference standard vial to equilibrate to room temperature (20–25°C) for 30 minutes before opening to prevent condensation.
- Weighing:
 - Place a clean, dry 10 mL Amber Volumetric Flask on a semi-micro analytical balance (readability 0.01 mg).
 - Tare the balance.
 - Accurately weigh approximately 10.0 mg (adjusted for salt/purity) of (R)-2-Bromo Phenylephrine HCl directly into the flask or via a weighing boat. Record the exact weight ().
- Dissolution:
 - Add approximately 6 mL of Methanol (LC-MS Grade) to the flask.
 - Sonicate for 5 minutes at ambient temperature. Ensure the water bath temperature does not exceed 25°C to prevent degradation.
 - Vortex for 30 seconds to ensure complete homogeneity. Inspect visually for any undissolved particulates.

- Dilution to Volume:
 - Dilute to the mark with Methanol.
 - Stopper the flask and invert 10 times to mix.
- Labeling:
 - Label with: Name, Concentration, Solvent, Preparation Date, Expiration Date (typically 1 month for stock), and Initials.

Workflow Visualization

The following diagram illustrates the critical decision nodes and workflow for the preparation and verification of the standard.



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Figure 1: Critical workflow for the preparation and verification of the (R)-2-Bromo Phenylephrine reference standard.

Quality Control & Stability

System Suitability Verification

Before using the stock solution for quantitative analysis, verify its integrity:

- Chromatographic Purity: Inject the stock (diluted to working concentration) to ensure a single major peak (>98% area).
- Response Factor Check: If a previous valid stock exists, the response (Area/Conc) of the new stock should agree within $\pm 2.0\%$.

Storage Conditions

- Temperature: Store at $-20^{\circ}\text{C} \pm 5^{\circ}\text{C}$ (long term) or $2-8^{\circ}\text{C}$ (short term, < 1 week).
- Container: Amber borosilicate glass vials with PTFE-lined screw caps.
- Stability: Brominated phenylephrine analogs may undergo de-halogenation under UV light. Strict light protection is mandatory.

References

- Toronto Research Chemicals. **(R)-2-Bromo Phenylephrine Hydrochloride** Product Page. Retrieved from
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- European Directorate for the Quality of Medicines (EDQM). Phenylephrine Hydrochloride Monograph 0632. European Pharmacopoeia.[1][2][3]
- PubChem. Phenylephrine Hydrochloride Compound Summary. Retrieved from
- Sigma-Aldrich. (R)-6-Bromo Phenylephrine Hydrochloride (Structural Analog Reference). Retrieved from

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Sources

- [1. Phenylephrine - Wikipedia \[en.wikipedia.org\]](#)
- [2. Phenylephrine European Pharmacopoeia \(EP\) Reference Standard 61-76-7 \[sigmaaldrich.com\]](#)
- [3. Detailed view \[crs.edqm.eu\]](#)
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